

# Application Notes and Protocols for CysOx2 in 96-Well Plate Assays

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## Compound of Interest

Compound Name: CysOx2

Cat. No.: B12396751

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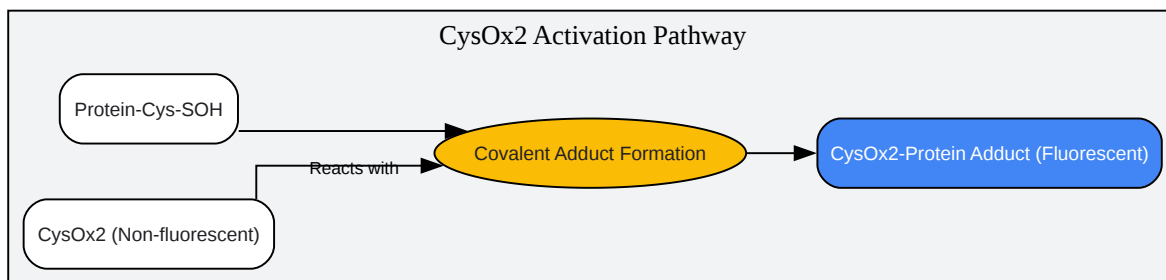
For Researchers, Scientists, and Drug Development Professionals

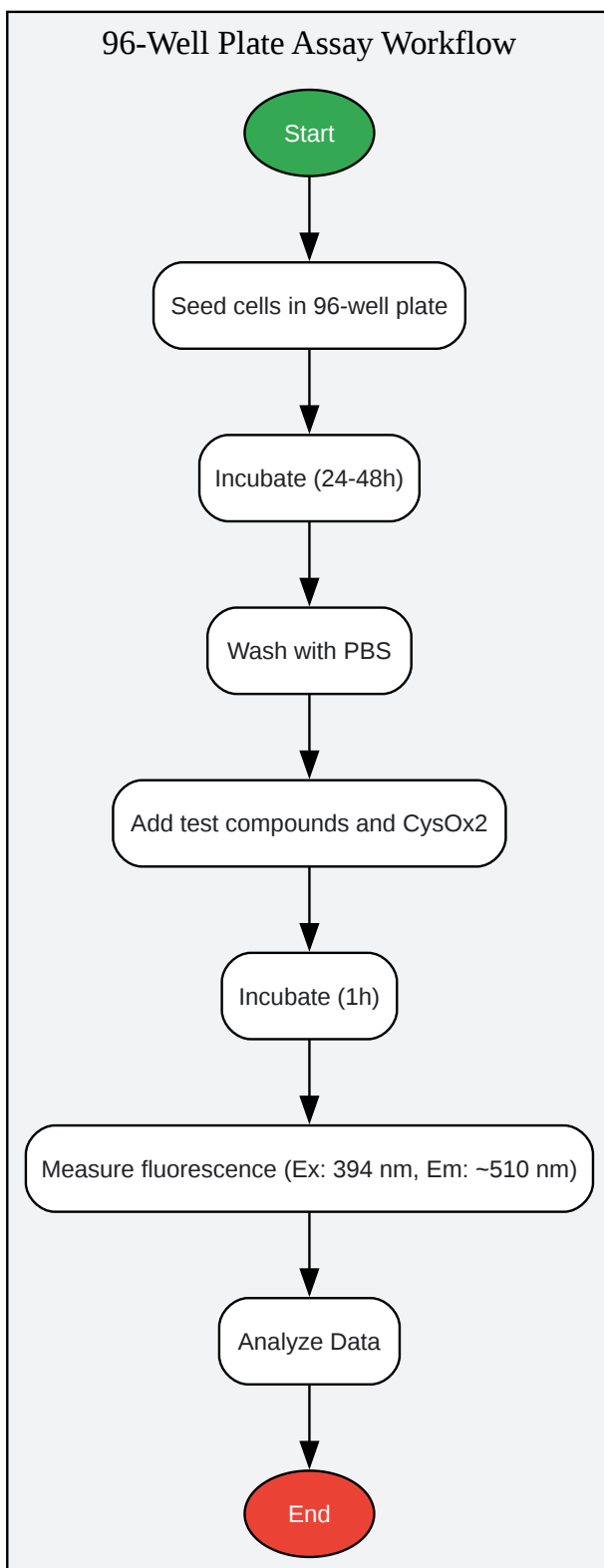
## Introduction

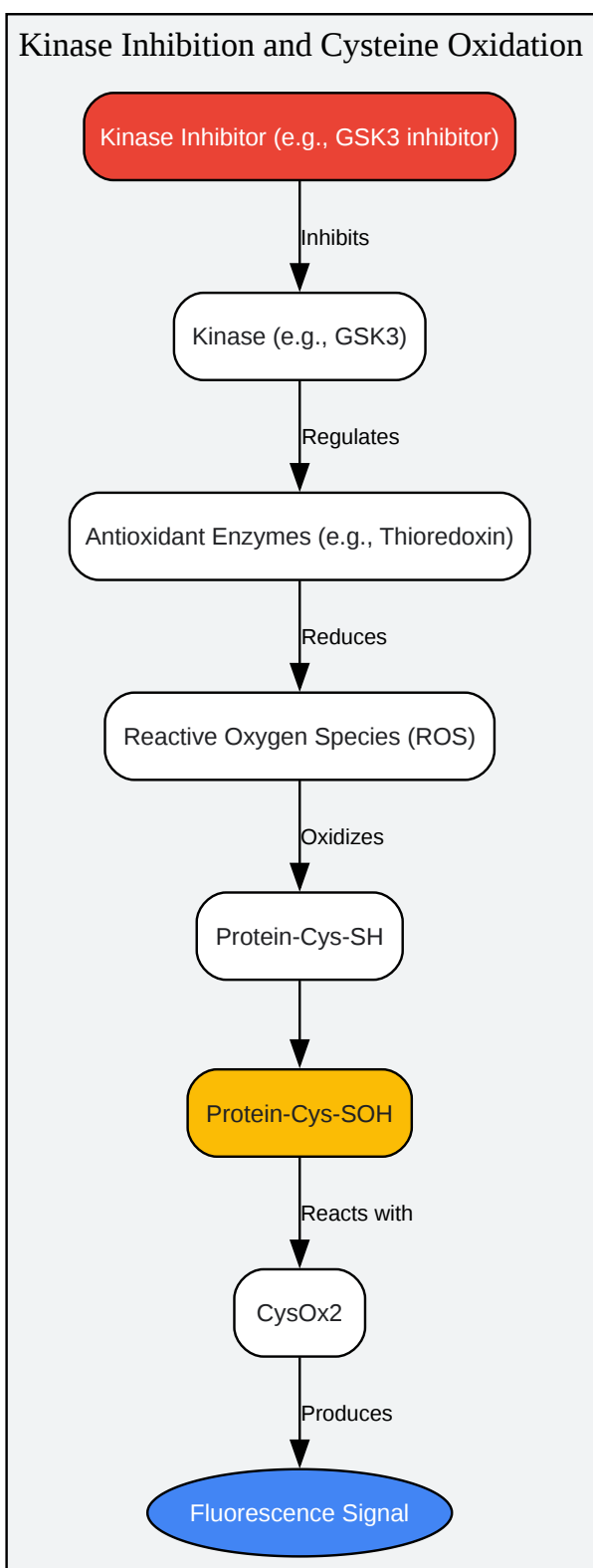
**CysOx2** is a reaction-based, fluorogenic probe designed for the selective detection of protein cysteine sulfenic acid (Cys-SOH), a key post-translational modification involved in redox signaling and oxidative stress.[1][2] This modification is often transient and present at low levels, making its detection challenging. **CysOx2** offers a valuable tool for studying cysteine oxidation in live cells due to its excellent cell permeability, rapid reactivity, and high selectivity, with minimal cytotoxicity.[1][2] Its "turn-on" fluorescence upon reacting with sulfenic acid makes it particularly well-suited for high-throughput screening applications in 96-well plate formats.[1] These application notes provide detailed protocols for utilizing **CysOx2** in cell-based 96-well plate assays to identify modulators of protein S-sulfenation, a critical aspect of drug discovery and redox biology research.

## Mechanism of Action

**CysOx2** is based on a phenaline-1,3-dione scaffold. In its native state, the probe exists in an equilibrium between a non-fluorescent enol form and a weakly fluorescent keto form. Upon reaction with the electrophilic sulfur of a cysteine sulfenic acid, the equilibrium shifts towards the fluorescent keto tautomer. This reaction-based mechanism ensures a specific "turn-on" fluorescence signal directly proportional to the level of protein S-sulfenation.







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## References

- 1. Reaction-based fluorogenic probes for detecting protein cysteine oxidation in living cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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